

An In-depth Technical Guide to the Biochemical Role of 5-Iodo-dCTP

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Iodo-dCTP**

Cat. No.: **B15602304**

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Introduction

5-Iodo-2'-deoxycytidine-5'-triphosphate (**5-Iodo-dCTP** or 5-I-dCTP) is a modified pyrimidine nucleotide that serves as an analog of its natural counterpart, deoxycytidine triphosphate (dCTP).^[1] Its core biochemical role stems from its ability to be recognized and incorporated into a growing DNA strand by various DNA polymerases. The key feature of **5-Iodo-dCTP** is the iodine atom attached to the C5 position of the cytosine base. This heavy atom confers unique properties, making it a versatile tool in molecular biology, diagnostics, and drug development. It primarily functions as a substrate for enzymatic DNA synthesis and as a precursor for introducing further modifications into nucleic acids.^{[2][3]}

Core Biochemical Function: A Substrate for DNA Polymerases

The fundamental biochemical role of **5-Iodo-dCTP** is to act as a substrate for DNA polymerases during DNA synthesis.^{[2][4]} Most DNA polymerases, including Taq polymerase and KOD XL DNA polymerase, can efficiently incorporate **5-Iodo-dCTP** into a DNA strand opposite a guanine (dG) residue in the template strand.^{[5][6]} This incorporation is crucial for its primary applications, as it allows for the site-specific introduction of an iodine atom into a DNA molecule.

The presence of the bulky iodine atom in the major groove of the DNA helix can slightly alter the DNA's structural and stability properties. However, for many polymerases, the modification is well-tolerated, allowing for the synthesis of long, modified DNA strands.^[6] This tolerance is a key factor that enables its widespread use in various molecular biology techniques.

Key Applications and Methodologies

The introduction of an iodine atom into DNA via **5-Iodo-dCTP** opens up a range of advanced applications.

Nucleic Acid Labeling and Visualization

5-Iodo-dCTP can be used to generate labeled DNA probes for applications such as *in situ* hybridization and microarray analysis.^{[7][8]} While not fluorescent itself, the incorporated iodinated nucleotide can be detected through various means or serve as a handle for attaching other labels.

DNA-Protein Cross-linking

The iodine atom can be activated by long-wavelength ultraviolet (UV) radiation (e.g., 325 nm) to form a covalent cross-link with nearby amino acid residues in DNA-binding proteins.^[9] This technique is invaluable for mapping the precise contact points between DNA and proteins in nucleoprotein complexes. The specificity of UV activation at longer wavelengths minimizes photodamage to other parts of the nucleic acid or protein.^[9]

A Precursor for Post-Synthesis Modification

The most powerful application of **5-Iodo-dCTP** is its use as a chemical handle for further modification of DNA through palladium-catalyzed cross-coupling reactions, most notably the Sonogashira coupling.^{[2][10][11]} The carbon-iodine bond is reactive and can be coupled with terminal alkynes, allowing for the attachment of a vast array of functional molecules, including:

- Fluorophores: For creating highly specific fluorescent probes.
- Biotin: For affinity purification and detection.
- Lipids: To create hydrophobic oligonucleotides with enhanced membrane-anchoring properties.^[5]

- Carbohydrates: To study DNA-glycan interactions.[11]
- Amino acid-like functional groups: To create "hypermodified" DNA that mimics peptides or proteins.[2]

This post-synthesis modification strategy allows for the creation of complex, functionalized DNA molecules that would be difficult or impossible to synthesize directly.

Quantitative Data Summary

The following tables summarize key quantitative data for **5-Iodo-dCTP** and related compounds.

Table 1: Physicochemical and Spectroscopic Properties

Property	5-Iodo-dCTP	5-Iodo-dUTP	5-Methyl-dCTP	Natural dCTP
Molecular Formula (Free Acid)	<chem>C9H15N3O13P3I</chem>	<chem>C9H14N2O14P3I</chem>	<chem>C10H18N3O13P3</chem>	<chem>C9H16N3O13P3</chem>
Molecular Weight (g/mol)	593.05	594.04	481.18	467.16
Purity (HPLC)	≥ 95%	≥ 95%	≥ 95%	N/A
λ _{max} (nm) at pH 7.5	293	287	277	~271
Molar Extinction Coeff. (ε) (L mmol ⁻¹ cm ⁻¹) at pH 7.5	5.7	7.7	9.0	8.9

Data sourced from Jena Bioscience product datasheets.[12]

Table 2: Polymerase Substrate Efficiency

Modified Nucleotide	DNA Polymerase	Relative Incorporation Efficiency	Key Finding
5-Methyl-dCTP	Q5 DNA Polymerase	As efficient as dCTP	5-methyl-dCTP is an excellent analog for dCTP in PCR. [13]
5-Hydroxymethyl-dCTP	Q5 DNA Polymerase	As efficient as dCTP	5-hydroxymethyl-dCTP is also an excellent analog for dCTP in PCR.[13]
5-Iodo-dUTP	Various	Good Substrate	Can be efficiently incorporated into DNA by primer extension. [4]
dNTPs with bulky modifications	KOD XL, Therminator	Good Substrates	These polymerases can incorporate dNTPs with very large modifications, such as lipids or even other oligonucleotides.[5][6]

Note: Direct comparative kinetic data for **5-Iodo-dCTP** across multiple polymerases is not readily available in the search results. However, its widespread use in protocols implies it is a generally good substrate for many common polymerases.

Experimental Protocols

Protocol 1: Enzymatic Labeling of DNA using 5-Iodo-dCTP via PCR

This protocol provides a general framework for incorporating **5-Iodo-dCTP** into a specific DNA fragment.

Objective: To produce a DNA amplicon where a percentage of dCTP is replaced by **5-Iodo-dCTP**.

Materials:

- High-fidelity DNA polymerase (e.g., Q5 High-Fidelity DNA Polymerase)[[14](#)]
- 5X Reaction Buffer
- dNTP mix (10 mM each of dATP, dGTP, dTTP)
- **5-Iodo-dCTP** (10 mM solution)[[15](#)]
- Natural dCTP (10 mM solution)
- Forward and Reverse Primers (10 μ M)
- Template DNA (< 1000 ng)
- Nuclease-Free Water

Procedure:

- Prepare a Modified dNTP Mix: Create a working stock of dNTPs. The ratio of **5-Iodo-dCTP** to dCTP can be varied depending on the desired level of incorporation. For a 1:1 substitution, mix equal volumes of 10 mM dCTP and 10 mM **5-Iodo-dCTP**. The final concentration of each dNTP in the reaction should be 200 μ M.
- Set up the PCR Reaction: Assemble the reaction on ice in a sterile PCR tube. For a typical 50 μ L reaction:

Component	Volume	Final Concentration
5X Q5 Reaction Buffer	10 µL	1X
Modified dNTP Mix (as prepared above)	1 µL of each (dATP, dGTP, dTTP) and 1 µL of the CTP/I-dCTP mix	200 µM each
Forward Primer (10 µM)	2.5 µL	0.5 µM
Reverse Primer (10 µM)	2.5 µL	0.5 µM
Template DNA	variable	< 1000 ng
Q5 High-Fidelity DNA Polymerase	0.5 µL	0.02 U/µL

| Nuclease-Free Water | to 50 µL | - |

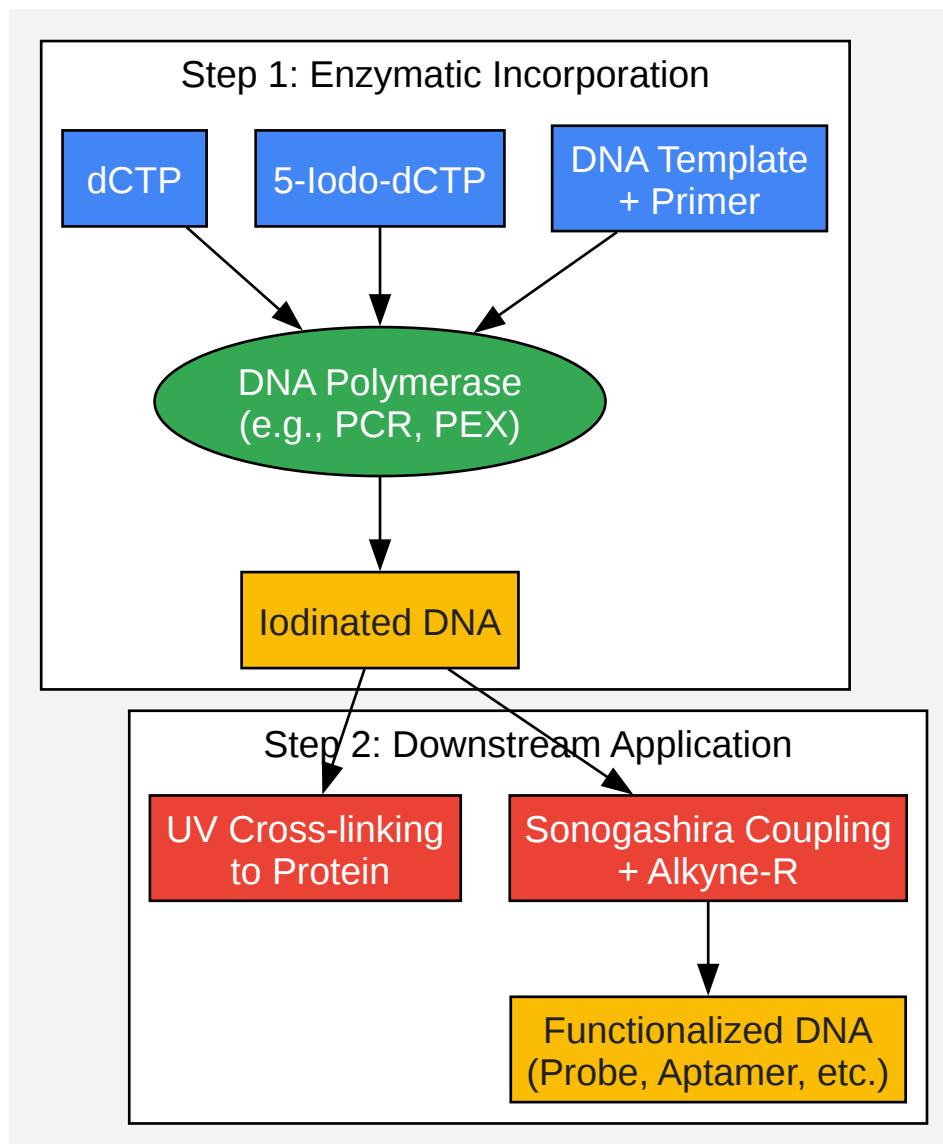
- Thermocycling: Transfer the reaction to a thermocycler and begin cycling. Conditions may need optimization, but a standard protocol is as follows:[14]

Step	Temperature	Time	Cycles
Initial Denaturation	98°C	30 seconds	1
Denaturation	98°C	5–10 seconds	25-35
Annealing	55–72°C*	10–30 seconds	
Extension	72°C	20–30 sec/kb	
Final Extension	72°C	2 minutes	1
Hold	4–10°C	-	-

*Annealing temperature should be optimized based on the primer set.

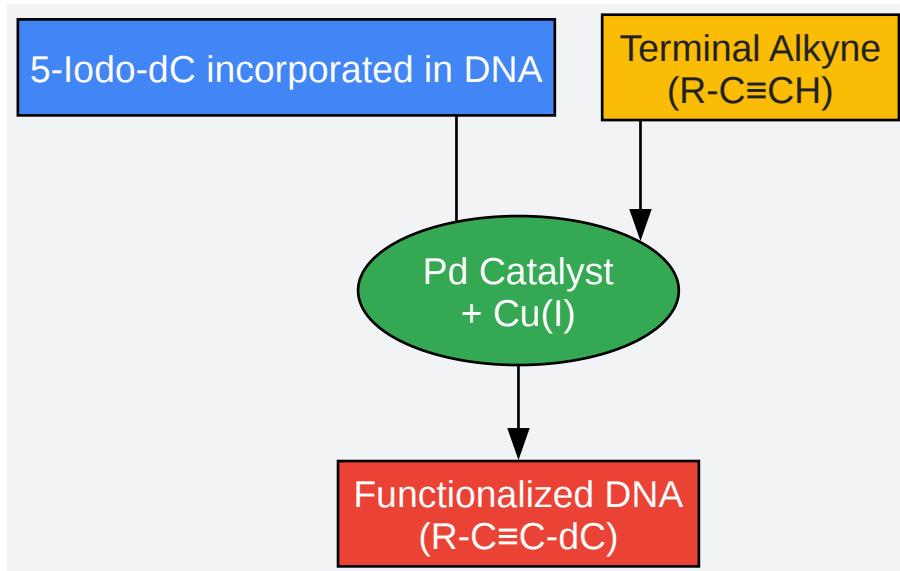
- Analysis: Analyze the PCR product on an agarose gel to confirm amplification. The iodinated DNA is now ready for downstream applications like purification and cross-coupling.

Visualizations: Workflows and Pathways



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Caption: General workflow for using **5-Iodo-dCTP** in molecular biology.



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Caption: Sonogashira coupling reaction using iodinated DNA.

Conclusion

5-Iodo-dCTP is a powerful and versatile modified nucleotide. Its core biochemical function as a substrate for DNA polymerases allows for the precise, site-specific introduction of an iodine atom into DNA. This, in turn, enables a host of advanced applications, from mapping protein-DNA interactions via UV cross-linking to creating highly functionalized DNA molecules through Sonogashira coupling. For researchers in molecular biology and drug development, **5-Iodo-dCTP** provides an essential tool for labeling, modifying, and probing the function of nucleic acids.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Biochemical Role of 5-Iodo-dCTP]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15602304#biochemical-role-of-5-iodo-dctp>

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